

An In-Depth Technical Guide to CAS Number 57453-97-1: Magnesium Neodecanoate

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Compound of Interest

Compound Name: *Neodecanoic acid, magnesium salt*

Cat. No.: *B1605020*

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Executive Summary

This document provides a comprehensive overview of the chemical compound associated with CAS number 57453-97-1, identified as Magnesium Neodecanoate. While this guide aims to be a thorough resource, it is important to note at the outset that the available scientific literature on this specific salt is predominantly focused on its industrial applications. There is a significant lack of published research into its biological activity, mechanism of action, and potential applications in drug development. Therefore, the core requirements of this guide concerning detailed experimental protocols, quantitative biological data, and signaling pathways are constrained by the absence of this information in the public domain.

Chemical Identification and Properties

Magnesium neodecanoate is a magnesium salt of neodecanoic acid. It is also referred to by its synonyms, Magnesium bis(3,3,5,5-tetramethylhexanoate) and **Neodecanoic acid, magnesium salt**.

Property	Value	Reference(s)
CAS Number	57453-97-1	
Molecular Formula	C20H38MgO4	
Molecular Weight	366.818 g/mol	
Boiling Point	256.2 °C at 760 mmHg	
Flash Point	114.1 °C	
Appearance	Clear liquid	

The Biological Role of its Constituent Ions

While research on Magnesium Neodecanoate as a compound is sparse in the biological context, the individual roles of its constituent ions, magnesium (Mg^{2+}) and neodecanoate, are well-documented.

Magnesium (Mg^{2+}): A Cation with Diverse Biological Functions

Magnesium is an essential mineral and the second most abundant intracellular divalent cation, playing a pivotal role in a vast array of physiological processes.

- Enzymatic Reactions:** Over 300 enzymes require magnesium ions for their catalytic activity. A critical role is its binding to adenosine triphosphate (ATP), forming Mg-ATP, which is the biologically active form of ATP. This is fundamental for all cellular processes that require energy.
- Cell Signaling:** Magnesium can act as a second messenger. For instance, magnesium influx through NMDA receptors can activate the p38 MAPK signaling pathway, leading to CREB activation in neurons. It also plays a crucial role in T-cell activation by mediating a required magnesium flux for the proper functioning of phospholipase C- γ 1 (PLC γ 1).
- Neurological Function:** Magnesium is a well-known voltage-dependent blocker of the N-methyl-D-aspartate (NMDA) receptor, a key player in neuronal plasticity, learning, and memory.

- **Cardiovascular Health:** It contributes to the regulation of vascular tone, heart rhythm, and platelet function.

Neodecanoic Acid

Neodecanoic acid is a mixture of branched-chain carboxylic acids. Its primary applications are in industrial settings, such as in the manufacturing of metal salts (driers) for paints and coatings, and as a corrosion inhibitor. There is no significant body of research indicating a direct, well-defined role in biological signaling or drug development for neodecanoic acid itself.

Toxicological Profile

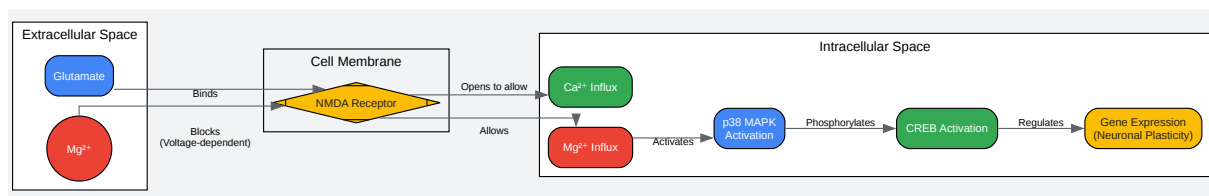
Toxicological data for Magnesium Neodecanoate is limited. A safety data sheet for a product containing this chemical indicates that it is classified for acute oral toxicity (Category 5), skin corrosion/irritation (Category 2), and serious eye damage/irritation (Category 1). The document also mentions results from in vitro and in vivo mutagenicity studies (Bacterial Reverse Mutation Test, Mammalian Chromosomal Aberration Test, Mammalian Erythrocyte Micronucleus Test) which were negative, although these were based on data for a "similar substance".

Experimental Data and Protocols

A thorough search of scientific databases reveals a lack of published studies detailing specific experimental protocols involving Magnesium Neodecanoate for biological research. There are no available quantitative data such as IC50 or EC50 values, binding affinities, or pharmacokinetic profiles that would be relevant to a drug development audience.

Signaling Pathways and Visualizations

Given the absence of research on the specific biological mechanism of action for Magnesium Neodecanoate, it is not possible to generate diagrams of signaling pathways directly involving this compound. However, to illustrate the general signaling role of its magnesium component, a conceptual diagram of NMDA receptor-mediated signaling is provided below.



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Caption: Conceptual workflow of NMDA receptor signaling involving Magnesium.

Conclusion and Future Directions

Magnesium Neodecanoate (CAS 57453-97-1) is a chemical compound with well-defined physical and chemical properties but with no significant footprint in the biological or pharmaceutical research literature. While the biological roles of the magnesium ion are extensive and well-understood, these cannot be directly extrapolated to the neodecanoate salt without specific experimental validation.

For researchers and drug development professionals, this compound currently represents a blank slate. Future research could explore whether the neodecanoate moiety confers any unique properties, such as altered bioavailability or novel biological activities, to the magnesium ion. However, based on the current state of knowledge, Magnesium Neodecanoate is not a compound of interest for drug development, and its handling should be guided by its industrial safety data sheets.

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